

A Technical Guide to the Geological Settings of Gem-Quality Olivine (Peridot)

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Compound of Interest

Compound Name: Olivin

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Abstract

Olivine, a magnesium iron silicate, is a primary component of the Earth's upper mantle.[1][2] While it is an abundant mineral, the gem-quality variety known as peridot is considerably rare, forming under specific geological conditions.[3] This technical guide provides an in-depth examination of the principal geological settings where gem-quality peridot is formed. It synthesizes data on the physicochemical conditions of formation, details common experimental and analytical protocols for **olivine** characterization, and presents logical models of formation processes. The three primary environments for gem-quality peridot—mantle xenoliths, metamorphosed carbonates, and pallasite meteorites—are explored in detail to provide a comprehensive resource for researchers in geology and gemology.

Introduction to Peridot (Gem-Quality Olivine)

Peridot is the gem variety of forsterite **olivine**, an idiochromatic gemstone whose color derives from the iron (Fe^{2+}) within its fundamental chemical structure, $(\text{Mg,Fe})_2\text{SiO}_4$. [4][5][6] Unlike most gems formed in the Earth's crust, peridot crystallizes deep within the upper mantle, at depths of approximately 20 to 55 miles, and is brought to the surface through powerful tectonic or volcanic activity. [5][7][8] Its formation at such depths makes it one of only two gemstones, along with diamond, known to originate in the mantle. [3][7][8] The mineral's journey to the surface, however, exposes it to weathering and chemical alteration, making large, inclusion-free gem-quality crystals rare. [3]

Physicochemical Properties

Peridot belongs to the orthorhombic crystal system and exhibits a characteristic olive to lime-green color.[3][7] The specific shade of green is dependent on the concentration of iron.[4][5]

Key physical and optical properties are summarized in Table 1.

| Property | Value / Description | Source(s) |
|------------------|---------------------------------------|-----------|
| Chemical Formula | (Mg,Fe) ₂ SiO ₄ | [1][3][5] |
| Crystal System | Orthorhombic | [1][3] |
| Mohs Hardness | 6.5–7.0 | [1][3][5] |
| Specific Gravity | 3.2–4.3 | [3] |
| Refractive Index | 1.64–1.70 | [3][4] |
| Birefringence | +0.036 | [3][5] |
| Luster | Vitreous to oily | [3] |
| Cleavage | Poor on {010} and {110} | [3] |
| Fracture | Conchoidal | [3] |
| Coloring Agent | Iron (Fe ²⁺) | [4][9] |

Table 1: Summary of key physical and optical properties of peridot (**olivine**).

Primary Geological Settings for Gem-Quality Peridot

Gem-quality peridot is found in three distinct geological environments. The most commercially significant are mantle xenoliths hosted in basaltic lavas. Other important sources include metamorphosed dolomitic limestones and, rarely, extraterrestrial pallasite meteorites.[10]

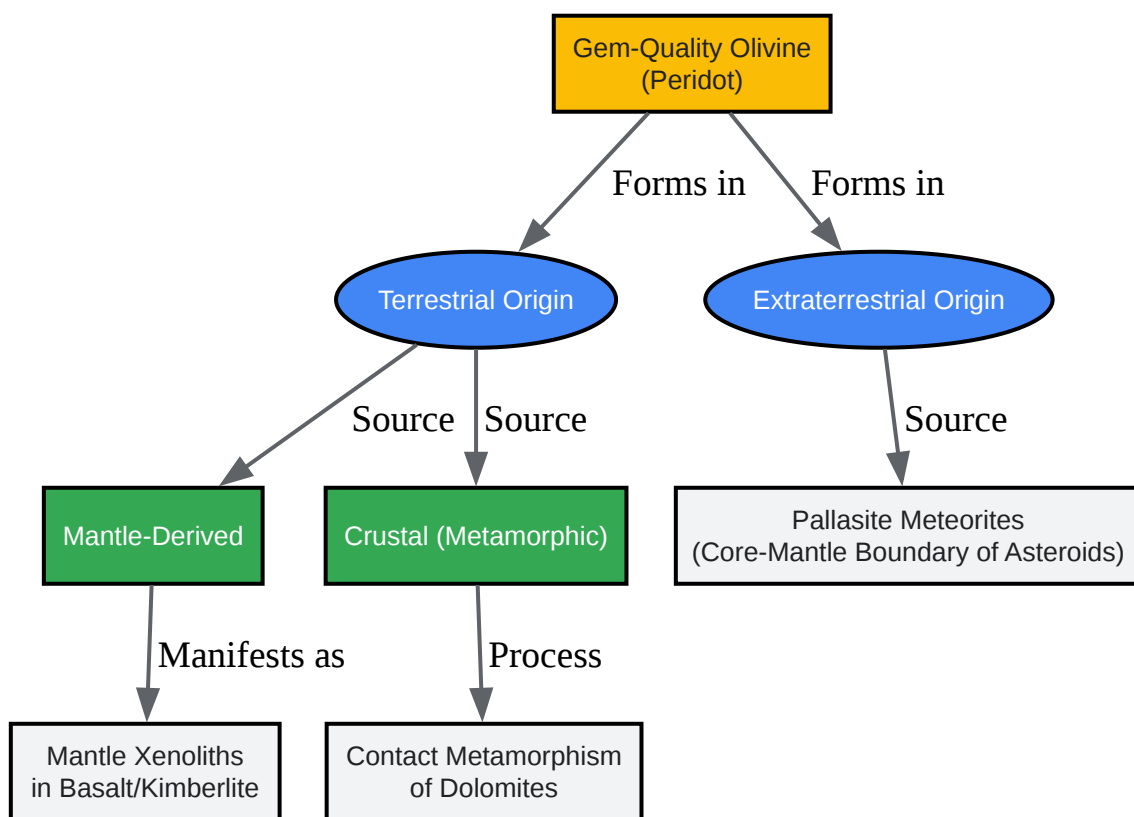


Fig. 1: Primary Geological Settings of Gem-Quality Olivine (Peridot)

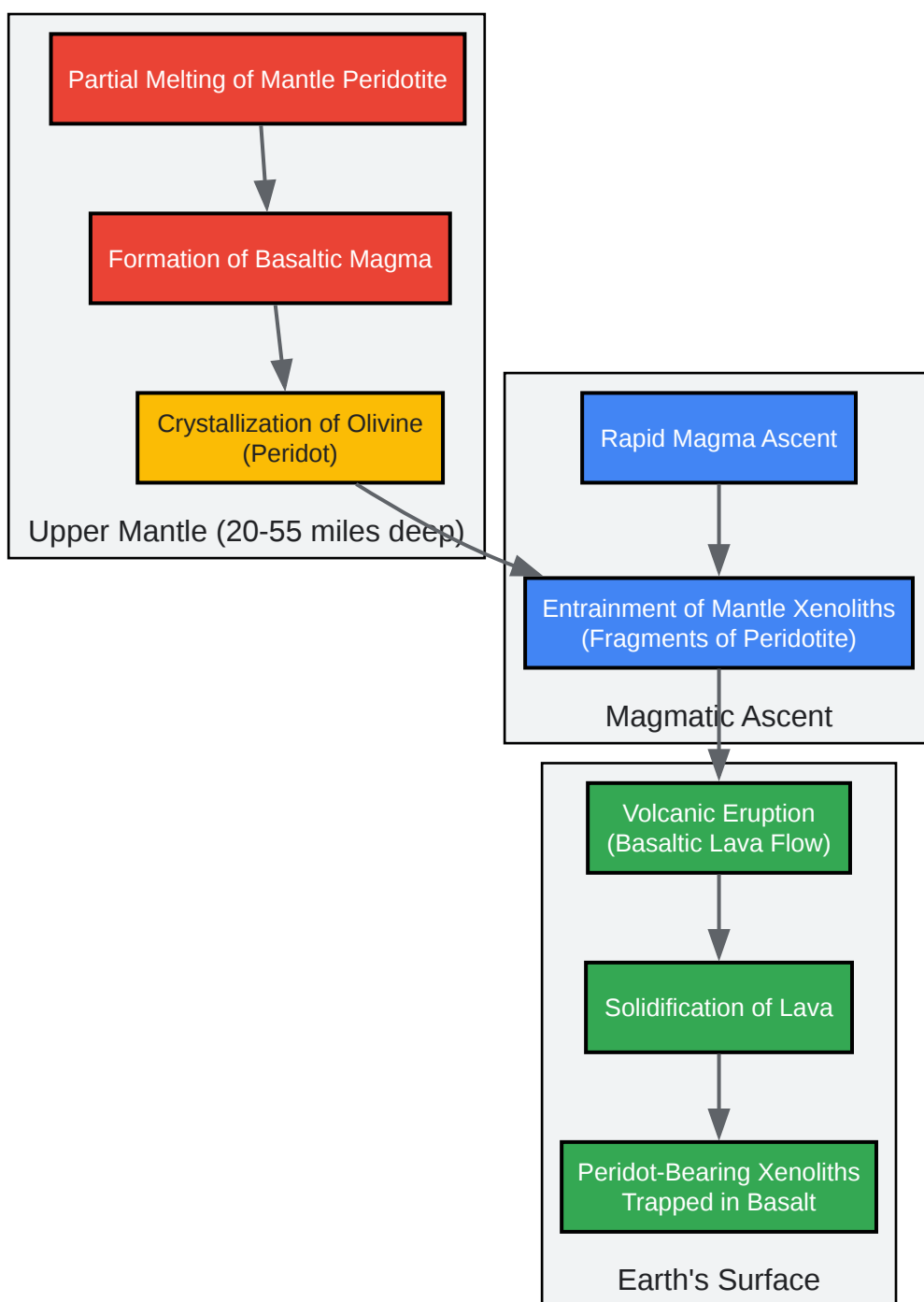


Fig. 2: Formation and Transport of Peridot-Bearing Mantle Xenoliths

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